

Technical Guide: (S)-1-Boc-3-acetylpiperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-1-Boc-3-acetylpiperidine

CAS No.: 1008563-06-1

Cat. No.: B1454595

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CAS Number: 1008563-06-1 Chemical Name: (S)-tert-Butyl 3-acetylpiperidine-1-carboxylate

Executive Summary

(S)-1-Boc-3-acetylpiperidine is a stereochemically defined piperidine scaffold used extensively in the synthesis of small molecule therapeutics. Its value lies in the C3-chiral center, which provides a vector for substituent growth distinct from the common C4-piperidine class. This scaffold is a privileged intermediate for kinase inhibitors (e.g., Syk, BTK) and GPCR modulators, where the precise spatial arrangement of the acetyl group dictates binding affinity and selectivity.

This guide provides a rigorous analysis of its synthetic accessibility, quality control parameters, and application in drug discovery workflows.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

Parameter	Specification
CAS Number	1008563-06-1
IUPAC Name	tert-butyl (3S)-3-acetylpiperidine-1-carboxylate
Molecular Formula	C ₁₂ H ₂₁ NO ₃
Molecular Weight	227.30 g/mol
Appearance	Colorless to pale yellow oil or low-melting solid
Chirality	(S)-Enantiomer
Solubility	Soluble in DCM, THF, MeOH, EtOAc; Insoluble in water
Boiling Point	~312°C (Predicted)
Density	~1.05 g/cm ³

Note on Stereochemistry: While CAS 1008563-06-1 is widely associated with the (S)-enantiomer in supplier databases, conflicting entries exist. It is mandatory to verify the absolute configuration via optical rotation or chiral HPLC against a known standard before use in GMP campaigns.

Synthetic Routes & Manufacturing

The synthesis of **(S)-1-Boc-3-acetylpiperidine** requires methods that preserve the integrity of the C3 chiral center. The most robust industrial route avoids racemization-prone alpha-deprotonation by utilizing the Weinreb Amide intermediate.

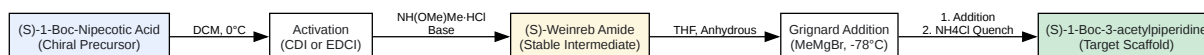
Preferred Route: Weinreb Amide Synthesis

This pathway starts from commercially available (S)-1-Boc-nipecotic acid. The conversion to the ketone is achieved via nucleophilic attack on the N-methoxy-N-methylamide, which prevents over-addition of the organometallic reagent.

Protocol:

- Activation: React (S)-1-Boc-nipecotic acid with CDI (1,1'-Carbonyldiimidazole) or EDCI/HOBt in DCM.
- Amidation: Add N,O-Dimethylhydroxylamine hydrochloride and a base (TEA or DIPEA) to form the Weinreb amide.
- Acylation: Treat the isolated Weinreb amide with Methylmagnesium bromide (MeMgBr) or Methyllithium (MeLi) in THF at -78°C to 0°C.
- Quench: Careful quenching with saturated NH₄Cl prevents acid-catalyzed racemization.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthesis of **(S)-1-Boc-3-acetylpiperidine** preserving chiral integrity via Weinreb amide.

Applications in Drug Discovery

The **(S)-1-Boc-3-acetylpiperidine** scaffold is a versatile "chiral handle" used to probe the stereoelectronic requirements of binding pockets.

Kinase Inhibition (Syk/BTK)

In the development of Spleen Tyrosine Kinase (Syk) inhibitors, the 3-acetyl group often serves as a precursor for heterocycle formation.

- Mechanism: The acetyl group is condensed with hydrazines or amidines to form fused bicyclic systems (e.g., pyrazoles, pyrimidines) attached to the piperidine ring.
- Chiral Advantage: The (S)-configuration directs the bulky heterocycle into a specific hydrophobic sub-pocket, often improving selectivity over the (R)-enantiomer by >100-fold.

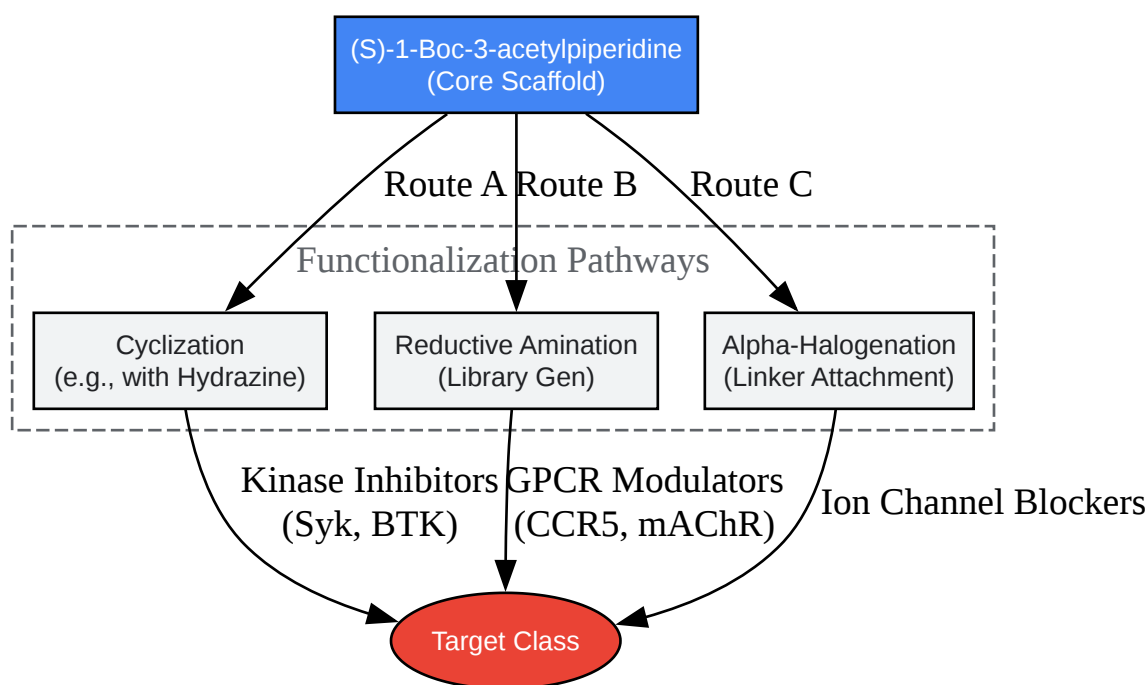
GPCR Ligand Design

For G-Protein Coupled Receptors (e.g., Muscarinic, Chemokine receptors), the piperidine nitrogen interacts with a conserved aspartate residue. The C3-acetyl group allows for the introduction of "linker" chains to reach secondary binding sites (allosteric modulation).

Reductive Amination

The ketone functionality is a prime target for reductive amination, allowing the rapid generation of diverse amine libraries (SAR exploration) without affecting the Boc-protected nitrogen.

Drug Development Workflow



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Figure 2: Divergent synthetic applications of the scaffold in medicinal chemistry campaigns.

Quality Control & Analytics (E-E-A-T)

Ensuring the enantiomeric excess (ee) of this intermediate is critical, as minor impurities can lead to inactive or toxic diastereomers in the final drug substance.

Analytical Specifications

- Purity (HPLC/GC): $\geq 97.0\%$
- Enantiomeric Excess (ee): $\geq 98.0\%$
- Water Content (KF): $\leq 0.5\%$ (Critical for Grignard downstream steps)

Chiral HPLC Method (Representative)

- Column: Daicel Chiralpak AD-H or OD-H (4.6 x 250 mm, 5 μm)
- Mobile Phase: Hexane : Isopropanol (90:10 to 95:5)
- Flow Rate: 1.0 mL/min
- Detection: UV @ 210 nm (Weak chromophore; high concentration required or RI detection)
- Expected Retention: The enantiomers should show baseline separation. (S)-isomer typically elutes distinct from the (R)-isomer; confirm with racemic standard.

NMR Characterization (^1H NMR, 400 MHz, CDCl_3)

- δ 1.45 (s, 9H): Boc-group protons (strong singlet).
- δ 2.15 (s, 3H): Acetyl methyl group (singlet).
- δ 1.50–3.00 (m, 8H): Piperidine ring protons. The proton at C3 (alpha to ketone) will appear as a multiplet, integrating to 1H.
- Key Diagnostic: Absence of doublet/splitting on the acetyl methyl confirms clean ketone formation (vs. alcohol impurities).

Handling & Safety

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The compound is susceptible to slow oxidation or hydrolysis if exposed to moisture.
- Hazards: Irritant to eyes, respiratory system, and skin. Standard PPE (gloves, goggles, fume hood) is mandatory.

- Stability: Stable under neutral conditions. Avoid strong acids (removes Boc) or strong bases (potential epimerization at C3) unless intended.

References

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Sources

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- To cite this document: BenchChem. [Technical Guide: (S)-1-Boc-3-acetylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1454595/docs#technical-guide-s-1-boc-3-acetylpiperidine>]

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